

Dimethyl 3-bromo-2-oxopentanedioate: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl 3-bromo-2-oxopentanedioate*

Cat. No.: *B180679*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **Dimethyl 3-bromo-2-oxopentanedioate** (CAS No. 148728-48-7). The information is compiled from available Safety Data Sheets (SDS) to ensure safe laboratory practices. Due to a lack of extensive toxicological studies, this compound should be handled with the utmost care, assuming it is potentially hazardous.

Physicochemical and Hazard Information

While detailed reactivity and toxicological data are limited, the following tables summarize the known physical, chemical, and hazard properties of **Dimethyl 3-bromo-2-oxopentanedioate**.

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	148728-48-7
Molecular Formula	C ₇ H ₉ BrO ₅
Appearance	No data available
Odor	No data available
Melting Point/Freezing Point	No data available
Boiling Point and Boiling Range	No data available
Flash Point	No data available
Evaporation Rate	No data available
Flammability (solid, gas)	No data available
Upper/Lower Flammability or Explosive Limits	No data available
Vapor Pressure	No data available
Vapor Density	No data available
Relative Density	No data available
Solubility(ies)	No data available
Partition Coefficient: n-octanol/water	No data available
Auto-ignition Temperature	No data available
Decomposition Temperature	No data available
Viscosity	No data available

Table 2: Hazard Identification and Classification

Hazard Class	GHS Classification
Acute Toxicity (Oral)	No data available
Acute Toxicity (Dermal)	No data available
Acute Toxicity (Inhalation)	No data available
Skin Corrosion/Irritation	No data available
Serious Eye Damage/Eye Irritation	No data available
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Note: The absence of data does not mean the substance is not hazardous. It should be handled with care.

Exposure Controls and Personal Protection

Given the unknown toxicological profile, stringent exposure controls and the use of appropriate Personal Protective Equipment (PPE) are mandatory.

Table 3: Exposure Controls and Personal Protective Equipment

Control Parameter	Recommendation
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood.
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear protective gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.
Hygiene Measures	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Handling, Storage, and First-Aid

Proper handling, storage, and emergency preparedness are crucial for minimizing risks associated with **Dimethyl 3-bromo-2-oxopentanedioate**.

Table 4: Handling, Storage, and First-Aid Procedures

Procedure	Recommendation
Safe Handling	Avoid inhalation, ingestion, and contact with skin and eyes. Use personal protective equipment.
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

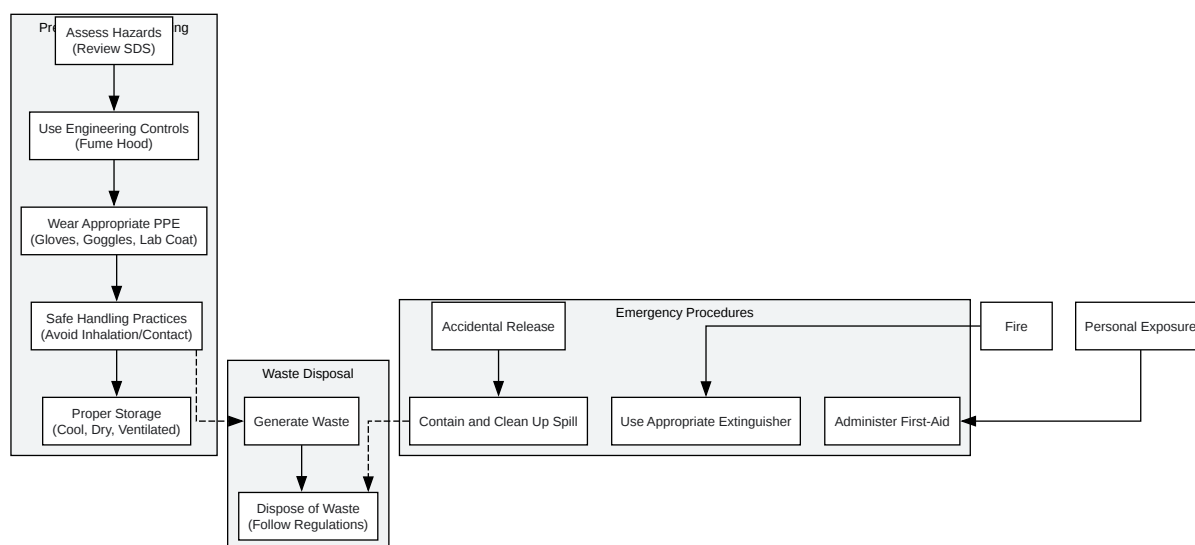
Fire-Fighting and Accidental Release Measures

Table 5: Fire-Fighting and Accidental Release Measures

Measure	Instruction
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards from the Chemical	May emit toxic fumes of carbon oxides and hydrogen bromide under fire conditions.
Special Protective Equipment for Firefighters	Wear self-contained breathing apparatus for firefighting if necessary.
Personal Precautions	Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
Environmental Precautions	Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
Methods for Containment and Cleaning Up	Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Dimethyl 3-bromo-2-oxopentanedioate**, from initial assessment to disposal.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com